

Phenacyl Thiocyanate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenacyl thiocyanate

CAS No.: 5399-30-4

Cat. No.: B189169

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For immediate release: A detailed technical guide on **Phenacyl thiocyanate**, providing researchers, scientists, and drug development professionals with essential data and protocols. This document outlines the compound's chemical identity, spectral properties, and a detailed synthesis method.

Compound Identification

Phenacyl thiocyanate is an organic compound featuring a phenacyl group attached to a thiocyanate moiety.

Identifier	Value
Chemical Name	2-oxo-2-phenylethyl thiocyanate
CAS Number	5399-30-4
Molecular Formula	C ₉ H ₇ NOS
Molecular Weight	177.22 g/mol

Spectral Data

The following tables summarize the key spectral data for **Phenacyl thiocyanate**, crucial for its identification and characterization.

Infrared (IR) Spectroscopy

Technique	Key Peaks (cm ⁻¹)	Source
KBr Wafer	2150 (C≡N stretch), 1690 (C=O stretch)	[Aldrich Chemical Company, Inc.]

Note: The provided IR peak values are characteristic absorptions for the thiocyanate and carbonyl functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR)

Instrument	Solvent	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Bruker AM-300	CDCl ₃	~7.9	m	2H	Aromatic (ortho)
~7.6	m	1H	Aromatic (para)		
~7.5	m	2H	Aromatic (meta)		
4.6	s	2H	-CH ₂ -		

Source: Wiley-VCH GmbH

¹³C NMR (Carbon NMR)

Solvent	Chemical Shift (δ) ppm	Assignment
CDCl ₃	~190	C=O
~134	Aromatic (para)	
~133	Aromatic (ipso)	
~129	Aromatic (meta)	
~128	Aromatic (ortho)	
~112	S-C $\equiv$ N	
~39	-CH ₂ -	

Source: John Wiley & Sons, Inc.

Mass Spectrometry (MS)

Technique	Library	Top Peak (m/z)	2nd Highest (m/z)	3rd Highest (m/z)
GC-MS	Main library	105	77	51

Source: NIST Mass Spectrometry Data Center

Experimental Protocol: Synthesis of Phenacyl Thiocyanate

This section details a solvent-free method for the synthesis of **Phenacyl thiocyanate** from phenacyl bromide using clay-supported ammonium thiocyanate.^[1]

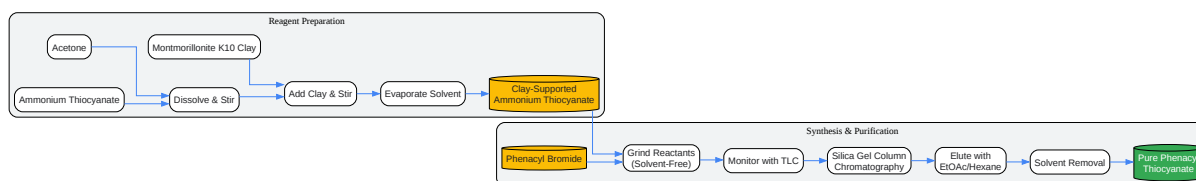
Preparation of Clay-Supported Ammonium Thiocyanate

- **Dissolution:** Dissolve 7.6 g of ammonium thiocyanate in 100 ml of acetone in a 500 ml round-bottomed flask equipped with a stir bar at room temperature.
- **Addition of Clay:** To the clear solution, add 10 g of montmorillonite K10 clay in portions over 10 minutes with continuous stirring. A reddish suspension will form.

- **Stirring:** Vigorously stir the suspension for an additional 30 minutes at room temperature.
- **Solvent Removal:** Remove the acetone using a rotary vacuum evaporator under reduced pressure.
- **Drying:** Scrape the dry solid crust from the flask walls with a spatula and continue solvent evaporation until a free-flowing light red powder is obtained.

Synthesis of Phenacyl Thiocyanate

- **Mixing:** In a mortar, combine phenacyl bromide (1 mmol) and the prepared K10-montmorillonite clay-supported ammonium thiocyanate (3 mmol).
- **Grinding:** Mix the solids with a spatula and then grind them together with a pestle for the required time.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Purification:** Upon completion, directly load the solid reaction mixture onto a silica gel column.
- **Elution:** Elute the product using an ethyl acetate-hexane solvent system (ranging from 9:1 to 3:1).
- **Isolation:** Collect the fractions containing the pure product and remove the solvents using a rotary vacuum evaporator to yield pure **phenacyl thiocyanate**.



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Caption: Workflow for the synthesis of **Phenacyl thiocyanate**.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the scientific literature detailing the direct involvement of **Phenacyl thiocyanate** in defined cellular signaling pathways. While the broader class of isothiocyanates is known for various biological activities, including chemopreventive properties, specific studies on the signaling mechanisms of **Phenacyl thiocyanate** are not extensively documented. The thiocyanate ion itself is a substrate for peroxidases in biological systems, forming hypothiocyanous acid, which plays a role in innate immunity.[2][3] However, a direct link and detailed pathway for the title compound have yet to be elucidated. Researchers are encouraged to investigate this area to uncover potential therapeutic applications.

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